

A Comparative Guide to the Analysis of EDMB-4en-PINACA

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Compound of Interest

Compound Name: EDMB-4en-PINACA

Cat. No.: B10827531

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This guide provides a comparative overview of analytical methodologies for the synthetic cannabinoid **EDMB-4en-PINACA**, drawing from various independent research findings. The data presented here is intended for researchers, scientists, and drug development professionals to facilitate a better understanding of its detection, metabolism, and pharmacology.

Quantitative Performance Data

The following tables summarize key quantitative data from multiple studies, offering a comparison of analytical methods and the pharmacological characteristics of **EDMB-4en-PINACA** and its closely related analog, MDMB-4en-PINACA.

Table 1: Comparison of Analytical Methods for **EDMB-4en-PINACA** Detection

Analytical Method	Matrix	Limit of Detection (LOD)	Limit of Quantitation (LOQ)	Reference
UPLC-MS/MS	Hair	0.5 - 5 pg/mg	1 - 10 pg/mg	[1]
LC-MS/MS	Rat Plasma	0.003–0.004 ng/mL	0.012–0.016 ng/mL	[2]
LC-MS/MS	Rat Urine	0.00125–0.002 ng/mL	0.003–0.005 ng/mL	[2]
LC-QTOF-MS	Biological Fluid	Not Specified	Not Specified	[3]
GC-MS	Cannabis-derived material	Not Specified	Not Specified	[4]
LC-HRMS	Urine, Serum, Hair	Not Specified	Not Specified	[5]

Table 2: Pharmacological Profile of MDMB-4en-PINACA at the CB1 Receptor

Parameter	Value	Comparison Compound	Comparison Value	Reference
Binding Affinity (K _i)	3.26 ± 0.81 nM	-	-	[6]
Potency (EC ₅₀)	0.33 ± 0.11 nM	JWH-018	25.3 nM	[6][7]
Efficacy (E _{max})	112.7 ± 5.5%	JWH-018	100%	[6][7]

Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of experimental results. Below are summaries of key experimental protocols cited in the literature for the analysis and metabolism of **EDMB-4en-PINACA**.

1. In Vitro Metabolism using Human Liver Microsomes (HLMs)

- Objective: To identify the primary metabolites of MDMB-4en-PINACA.
- Methodology: MDMB-4en-PINACA is incubated with human liver microsomes. The resulting metabolites are then analyzed using liquid chromatography-quadrupole time-of-flight mass spectrometry (LC-QTOF-MS).[2] One study identified 31 metabolites in HLM after a 1-hour incubation.[2] Another study noted that less than 7.5% of the parent compound remained after the 1-hour incubation.[2] The primary metabolic reactions observed include ester hydrolysis, double-bond oxidation, and hydroxylation.[6]
- Key Findings: Ester hydrolysis and hydroxylation are major metabolic pathways.[5][8] The ester hydrolysis metabolite is considered a key biomarker for MDMB-4en-PINACA intake.[7]

2. Analysis in Biological Matrices (Urine, Blood, Hair)

- Objective: To detect and quantify **EDMB-4en-PINACA** and its metabolites in various biological samples.
- Methodology:
 - Hair Analysis (UPLC-MS/MS): Twenty milligrams of hair are processed by cryo-grinding and extracted with methanol. Chromatographic separation is performed using a UPLC system with a C18 column and a mobile phase gradient of ammonium acetate/formic acid in water/acetonitrile and pure acetonitrile.[1]
 - Blood and Urine Analysis (LC-MS/MS): Validated quantitative methods have been developed for the extraction and identification of parent synthetic cannabinoids in blood and their metabolites in urine.[9] These methods demonstrate a strong correlation between the metabolites detected in urine and the parent compounds found in blood.[9]
 - Urine and Serum Analysis (LC-HRMS): A highly sensitive LC-HRMS method has been developed for detecting metabolites. This method identified 75 metabolites in urine samples and 9 metabolites along with the parent drug in serum samples.[5][8]
- Key Findings: MDMB-4en-PINACA is extensively metabolized, but the parent compound can still be detected in authentic urine samples.[6] The most abundant metabolite found in human urine samples is M3 (C₁₉H₂₇N₃O₅).[6]

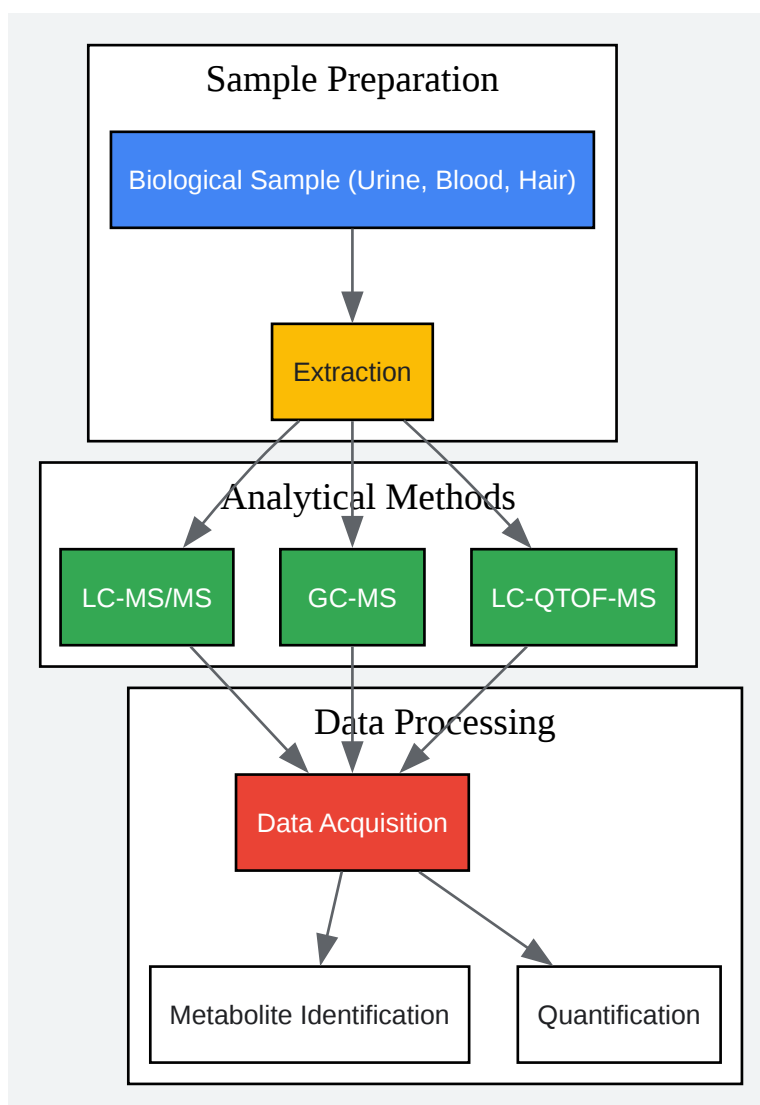
Visualized Pathways and Workflows

The following diagrams illustrate the signaling pathway of MDMB-4en-PINACA and a general experimental workflow for its analysis.



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Caption: Signaling pathway of MDMB-4en-PINACA via the CB1 receptor.



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